

Application Notes: 2-Amino Benzamidoxime as a Fluorescent Probe for Aldehydes

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Compound of Interest

Compound Name: *2-Amino benzamidoxime*

Cat. No.: B2526034

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Introduction

Aldehydes are highly reactive carbonyl compounds that play crucial roles in various biological processes and are implicated in numerous pathological conditions. Accurate and sensitive detection of aldehydes is therefore essential in biomedical research and drug development. **2-Amino benzamidoxime** (ABAO) and its derivatives have emerged as powerful fluorescent probes for the detection and quantification of aldehydes.^{[1][2][3]} The most notable of these is 5-methoxy-2-amino benzamidoxime (PMA), which exhibits superior fluorescent properties upon reaction with aldehydes.^{[1][4]} This probe reacts with aldehydes in a rapid, selective, and biocompatible manner, resulting in a significant increase in fluorescence, making it an ideal tool for various applications, including the analysis of aldehydes in complex biological samples like DNA and proteins.^{[1][4]}

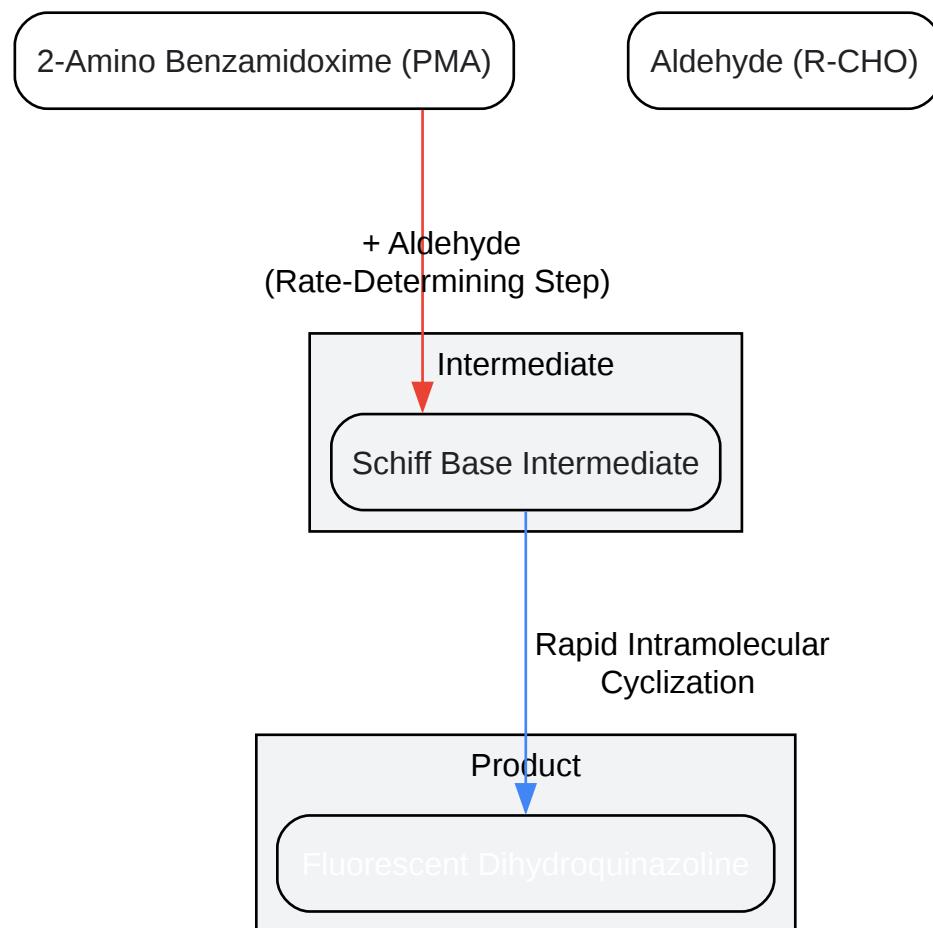
Principle and Reaction Mechanism

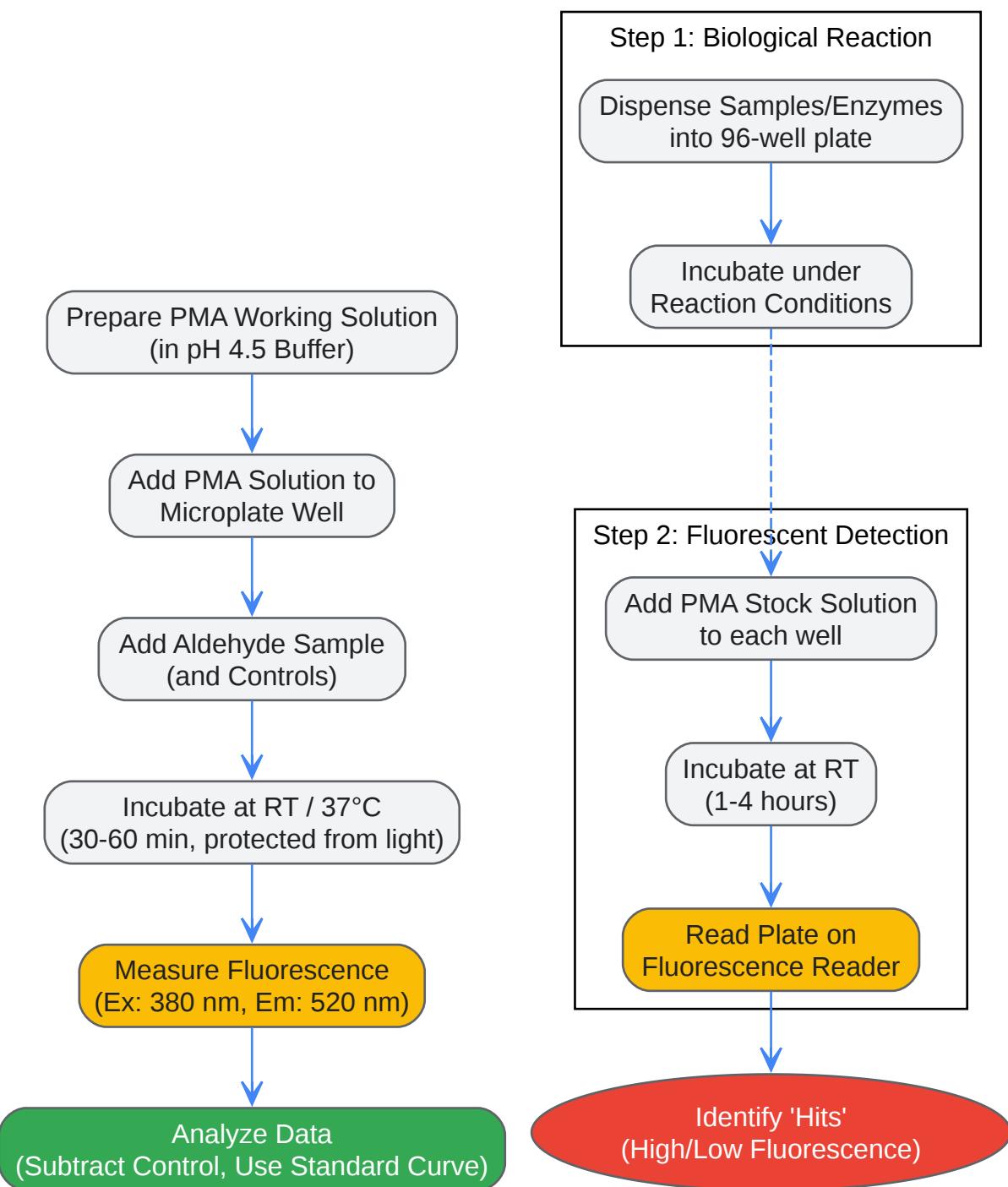
The detection of aldehydes using **2-amino benzamidoxime** is based on a bioorthogonal reaction that forms a stable and highly fluorescent 1,2-dihydroquinazoline-3-oxide product.^{[5][6]} The reaction proceeds via a two-step mechanism under mild aqueous conditions:

- Schiff Base Formation: The reaction is initiated by the condensation of the aromatic amine of ABAO with an aldehyde to form a Schiff base. This step is the rate-determining step of the process.^{[7][5][6]}

- Intramolecular Cyclization: The intermediate Schiff base undergoes a rapid intramolecular cyclization, leading to the formation of the fluorescent dihydroquinazoline derivative.[7][5][6]

The reaction is pH-dependent, with optimal rates observed at a slightly acidic pH of around 4.5. [7] The protonated benzamidoxime is believed to act as an internal general acid, facilitating the formation of the Schiff base.[5][6]



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- To cite this document: BenchChem. [Application Notes: 2-Amino Benzamidoxime as a Fluorescent Probe for Aldehydes]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2526034#using-2-amino-benzamidoxime-as-a-fluorescent-probe-for-aldehydes>]

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